

An In-depth Technical Guide to the Safe Handling of Malonyl Chloride

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Compound of Interest

Compound Name: Malonyl chloride

Cat. No.: B156481

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the critical safety precautions required for the handling of **malonyl chloride** (CAS No. 1663-67-8). Adherence to these protocols is essential to mitigate the significant risks associated with this highly reactive and hazardous compound. This document is intended for use by trained professionals in a controlled laboratory or drug development environment.

Chemical and Physical Properties

Malonyl chloride, also known as propanedioyl dichloride, is a colorless to pale yellow or orange-brown liquid with a pungent, biting odor.[1][2][3] It is a highly reactive acyl chloride derived from malonic acid and is primarily used as an intermediate in organic synthesis, particularly in the preparation of pharmaceuticals and agrochemicals.[2] Its reactivity, while valuable in chemical synthesis, also presents significant safety challenges. The compound is unstable at room temperature, degrading after a few days, and reacts violently with water.[3][4]

A summary of key quantitative data for **malonyl chloride** is presented in Table 1.

Property	Value	Reference(s)
Molecular Formula	C ₃ H ₂ Cl ₂ O ₂	[2][4]
Molecular Weight	140.95 g/mol	[2][4]
Boiling Point	53-55 °C at 19 mmHg	[3]
58 °C at 28 mmHg	[4]	
Density	1.449 g/mL at 25 °C	[3]
Refractive Index	n ₂₀ /D 1.465	[3]
Flash Point	47 °C (116.6 °F) - closed cup	
Storage Temperature	2-8°C	[3]

Hazard Identification and Analysis

Malonyl chloride is classified as a flammable, corrosive, and water-reactive substance.[4][5][6] Understanding its primary hazards is fundamental to its safe handling.

Primary Hazards:

- **Corrosivity:** Causes severe burns to the skin, eyes, and respiratory tract.[1][5] Contact can lead to permanent eye damage and serious skin injuries.[1] Inhalation may cause chemical burns to the respiratory tract, potentially leading to pulmonary edema.[1] Ingestion can cause severe and permanent damage to the digestive tract.[1]
- **Flammability:** **Malonyl chloride** is a flammable liquid and its vapors can form explosive mixtures with air.[5][7] Vapors may travel to an ignition source and flash back.[7]
- **Reactivity:** It reacts violently with water, liberating toxic gases such as hydrogen chloride.[5][7][8] It is also incompatible with strong bases, alcohols, and strong oxidizing agents.[1][7] Contact with metals may evolve flammable hydrogen gas.[1]
- **Lachrymator:** It is a lachrymatory substance, meaning it can cause tearing.[1][9]

Standard Operating Protocol for Safe Handling

The following protocol outlines the necessary steps for safely handling **malonyl chloride** in a laboratory setting.

3.1 Engineering Controls

- All handling of **malonyl chloride** must be conducted in a certified chemical fume hood to ensure adequate ventilation.[\[2\]](#)[\[9\]](#)
- An eyewash station and safety shower must be readily accessible and in close proximity to the workstation.[\[9\]](#)[\[10\]](#)
- Use spark-proof tools and explosion-proof equipment to prevent ignition sources.[\[1\]](#)[\[11\]](#)

3.2 Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory when handling **malonyl chloride**.

PPE Category	Specification	Reference(s)
Eye/Face Protection	Chemical safety goggles and a face shield are required.	[1] [7] [11]
Skin Protection	Wear appropriate protective gloves (e.g., impervious gloves) and clothing to prevent skin exposure. An impervious lab coat or apron is necessary.	[1] [11]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate cartridge for organic vapors and acid gases should be used, especially when engineering controls are not sufficient. A self-contained breathing apparatus (SCBA) may be necessary for emergencies.	[1] [11]

3.3 Handling and Storage

- Handling:
 - Wash hands thoroughly after handling.[\[1\]](#)
 - Avoid breathing dust, vapor, mist, or gas.[\[1\]](#)
 - Do not get in eyes, on skin, or on clothing.[\[1\]](#)
 - Ground and bond containers when transferring material to prevent static discharge.[\[1\]](#)[\[5\]](#)
 - Keep away from heat, sparks, and open flames.[\[1\]](#)[\[9\]](#)
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)
 - Store protected from moisture.[\[1\]](#)
 - Keep in a flammables-area.[\[1\]](#)
 - Store under an inert atmosphere (e.g., nitrogen).[\[7\]](#)[\[9\]](#)

Emergency Procedures

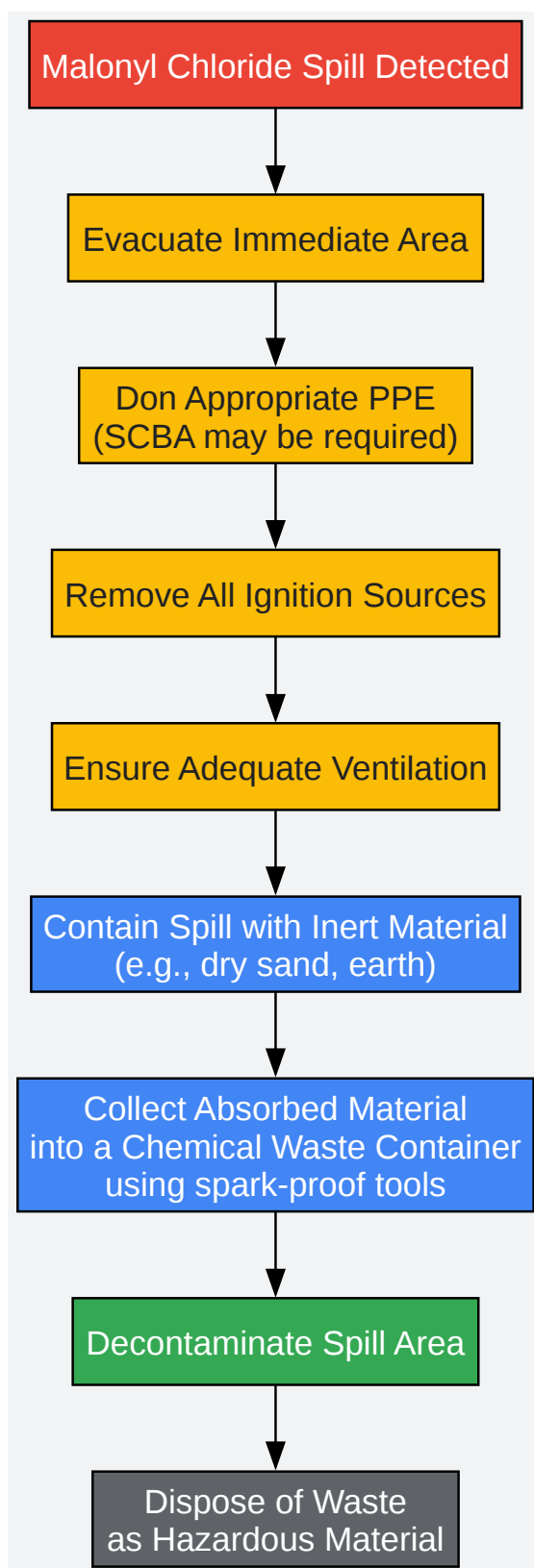
Immediate and appropriate response to emergencies is critical to minimizing harm.

4.1 First Aid Measures

Exposure Route	First Aid Protocol	Reference(s)
Inhalation	Remove the individual to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention. Do NOT use mouth-to-mouth resuscitation.	[1] [11]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.	[1] [11]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.	[1] [11]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Seek immediate medical attention.	[1] [10]

4.2 Spill and Leak Response

In the event of a spill, the following workflow should be initiated:



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Caption: Workflow for responding to a **malonyl chloride** spill.

4.3 Fire Fighting Measures

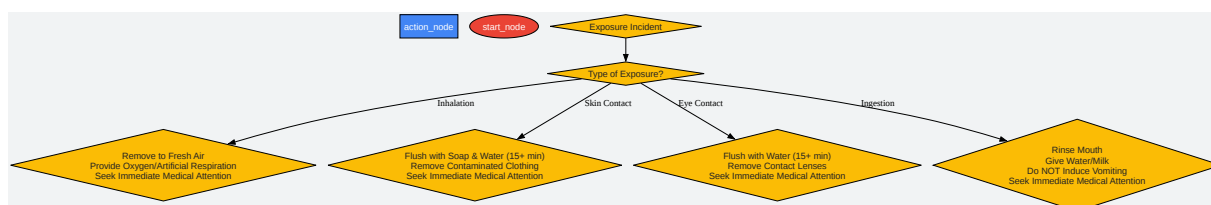
- **Extinguishing Media:** For small fires, use dry chemical, carbon dioxide, or alcohol-resistant foam. For large fires, use water spray, fog, or alcohol-resistant foam.[1]
- **Unsuitable Extinguishing Media:** Do not use water directly on the substance as it reacts violently.[7][11]
- **Hazards from Combustion:** During a fire, irritating and highly toxic gases such as carbon monoxide, carbon dioxide, and hydrogen chloride may be generated.[1][7]
- **Protective Equipment:** Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[1]

Disposal Considerations

Waste from **malonyl chloride** is classified as hazardous.[8] All disposal must be in accordance with federal, state, and local regulations.[8][11] Contaminated materials and empty containers should be disposed of in a suitable, closed container at an approved waste disposal plant.[8][10] Do not empty into drains or sewers.[8]

Logical Relationships in Emergency Response

The decision-making process for responding to a **malonyl chloride** exposure incident is outlined below.



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Caption: Decision logic for first aid response to **malonyl chloride** exposure.

By implementing these safety precautions and protocols, researchers, scientists, and drug development professionals can mitigate the inherent risks of working with **malonyl chloride** and maintain a safe laboratory environment.

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